

A Technical Guide to the Spectroscopic Data of N-benzylpyridin-2-amine

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Compound of Interest

Compound Name: 2-Benzylaminopyridine

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This document provides a comprehensive overview of the spectroscopic data available for N-benzylpyridin-2-amine, a compound of interest in medicinal chemistry and materials science. The intended audience for this guide includes researchers, scientists, and professionals in the field of drug development.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for N-benzylpyridin-2-amine, including ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Assignment	Reference
7.36-7.31	m	4H, Aromatic (Benzyl)	[1]
7.26-7.24	t	1H, Aromatic (Benzyl)	[1]
6.76-6.75	m	2H, Aromatic (Pyridyl)	[1]
6.58-6.59	m	2H, Aromatic (Pyridyl)	[1]
4.26	s	2H, CH_2	[1]

Solvent: CDCl_3 , Instrument Frequency: 600 MHz

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment	Reference
148.1	Aromatic C	[1]
139.3	Aromatic C	[1]
129.2	Aromatic C	[1]
128.6	Aromatic C	[1]
127.4	Aromatic C	[1]
127.2	Aromatic C	[1]
117.5	Aromatic C	[1]
112.7	Aromatic C	[1]
48.2	CH_2	[1]

Solvent: CDCl_3 , Instrument Frequency: 150 MHz

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (ν) cm^{-1}	Intensity	Assignment	Reference
3410	weak	N-H Stretch	[1]
3022	weak	Aromatic C-H Stretch	[1]
1604	medium	C=C Stretch	[1]
1507	medium	C=N Stretch	[1]
1320	weak	C-N Stretch	[1]
1261	medium	C-N Stretch	[1]
731	strong	C-H Bend (out of plane)	[1]

Technique: Attenuated Total Reflectance (ATR)

Table 4: Mass Spectrometry Data

m/z	Technique	Ion	Reference
184.1114	HRMS (ESI/APCI)	[M] ⁺	[1]
184.1121	Calculated	C ₁₂ H ₁₂ N ₂	[1]

Note: The molecular formula for N-benzylpyridin-2-amine is C₁₂H₁₂N₂ with a molecular weight of 184.24 g/mol .[2][3][4] The reported HRMS value corresponds to the molecular ion.

Experimental Protocols

Synthesis of N-benzylpyridin-2-amine

The synthesis of the title compound can be achieved via the reduction of the corresponding Schiff base, (E)-N-benzylidenepyridin-2-amine.[2]

- **Schiff Base Formation:** The precursor, (E)-N-benzylidenepyridin-2-amine, is prepared by the condensation reaction of benzaldehyde and 2-aminopyridine.[2][5] Typically, equimolar amounts of 2-aminopyridine and benzaldehyde are dissolved in ethanol and refluxed for 1-2 hours.[5]
- **Reduction:** To a mixture of (E)-N-benzylidenepyridin-2-amine (20 mmol) and sodium borohydride (NaBH₄, 100 mmol) in 50 ml of 1,4-dioxane, a solution of acetic acid (100 mmol) in 1,4-dioxane is added dropwise at 0°C.[2]
- **Reaction and Work-up:** The reaction mixture is then heated to 120°C for 2 hours.[2] After cooling, the solvent is removed under vacuum. The resulting residue is poured into water and extracted three times with chloroform.[2] The combined organic extracts are dried over calcium chloride (CaCl₂), and the solvent is evaporated to yield the crude N-benzylpyridin-2-amine.[2]

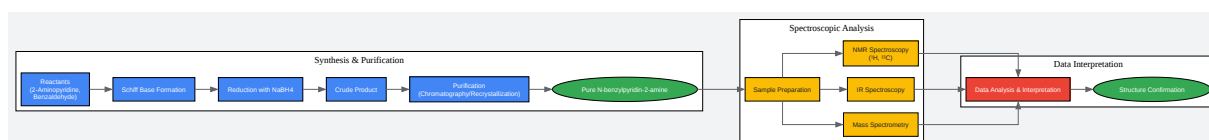
Spectroscopic Analysis

The characterization of N-benzylpyridin-2-amine is performed using standard spectroscopic techniques.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a spectrometer (e.g., Bruker AV-400 or similar) operating at frequencies of 400-600 MHz for ^1H and 100-150 MHz for ^{13}C . [1][6] Samples are typically dissolved in deuterated chloroform (CDCl_3). [1][6]
- **Infrared Spectroscopy:** IR spectra are obtained using an FTIR spectrometer, often with an Attenuated Total Reflectance (ATR) accessory, which allows for the analysis of solid samples directly. [1]
- **Mass Spectrometry:** High-Resolution Mass Spectrometry (HRMS) is conducted using techniques such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) to determine the accurate mass and confirm the elemental composition. [1]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of N-benzylpyridin-2-amine.



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References

- 1. rsc.org [rsc.org]
- 2. N-Benzylpyridin-2-amine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N-Benzylpyridin-2-amine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2-(Benzylamino)pyridine | C₁₂H₁₂N₂ | CID 23362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ijcrpps.com [ijcrpps.com]
- 6. rsc.org [rsc.org]
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